

Essential Guide to the Proper Disposal of JNJ-47965567 (Aticaprant)

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B15586329

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This document provides detailed procedural guidance for the safe and compliant disposal of **JNJ-47965567**, also known as Aticaprant. Adherence to these protocols is critical for ensuring personnel safety and environmental protection. **JNJ-47965567** is classified as an acute oral toxicant, a skin irritant, and a serious eye irritant. Therefore, meticulous handling and disposal are mandatory.

I. Hazard Profile and Safety Precautions

Before handling **JNJ-47965567** for any purpose, including disposal, it is imperative to be familiar with its hazard profile and to don the appropriate Personal Protective Equipment (PPE).

Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.

Required Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required.
- **Eye Protection:** Safety goggles are mandatory to protect against splashes.
- **Lab Coat:** A lab coat must be worn to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area. If dust or aerosols may be generated, a respirator is necessary.

II. Step-by-Step Disposal Procedures

The following procedures are designed to provide a clear, step-by-step guide for the disposal of **JNJ-47965567** in various forms.

A. Disposal of Solid **JNJ-47965567** Waste

- **Segregation:**
 - Solid **JNJ-47965567** waste, including unused or expired product, must be segregated from other laboratory waste streams.
 - It should be classified as a hazardous chemical waste.
- **Containerization:**
 - Place solid **JNJ-47965567** waste in a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical.
 - The label should include the full chemical name ("**JNJ-47965567**" or "Aticaprant"), the hazard pictograms (e.g., skull and crossbones, exclamation mark), and the date of accumulation.
- **Storage:**
 - Store the waste container in a designated satellite accumulation area that is secure and away from incompatible materials.^[1]

- Keep the container closed except when adding waste.[1][2]
- Final Disposal:
 - Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[3][4]
 - Do not dispose of solid **JNJ-47965567** in the regular trash or down the drain.[2][4]

B. Disposal of Contaminated Labware and PPE

- Segregation:
 - All labware (e.g., vials, pipette tips, beakers) and PPE (e.g., gloves, disposable lab coats) that have come into contact with **JNJ-47965567** are considered hazardous waste.[5]
 - These items must be segregated from non-hazardous lab trash.
- Containerization:
 - Place contaminated items in a designated hazardous waste container, separate from liquid waste.
 - For sharps (e.g., needles, contaminated glass), use a designated sharps container that is puncture-resistant and leak-proof.
- Decontamination of Reusable Labware:
 - If labware is to be reused, it must be decontaminated.
 - The first rinse of any container that held **JNJ-47965567** must be collected and disposed of as hazardous liquid waste.[2] For highly toxic chemicals, the first three rinses should be collected.[2]
- Final Disposal:
 - Contaminated disposable items should be disposed of through your institution's hazardous waste program.

C. Disposal of **JNJ-47965567** Solutions

- Segregation:
 - Aqueous and solvent-based solutions containing **JNJ-47965567** must be collected as hazardous liquid waste.
 - Do not mix with incompatible waste streams.
- Containerization:
 - Use a sealable, chemical-resistant container for liquid waste.
 - The container must be clearly labeled with the chemical name, concentration, and appropriate hazard warnings.
 - If the solution contains a flammable solvent, it must be stored in a flammable-liquids cabinet.
- Neutralization (if applicable):
 - Due to its classification as a skin and eye irritant, neutralization of acidic or basic solutions may be necessary before disposal. However, without a specific protocol for **JNJ-47965567**, it is recommended to dispose of the waste without chemical treatment to avoid unintended reactions.
- Final Disposal:
 - Arrange for disposal through your institution's EHS department.
 - Under no circumstances should solutions containing **JNJ-47965567** be poured down the sink.^{[2][4]}

III. Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is required to mitigate exposure and environmental contamination.

- Evacuate and Alert:
 - Evacuate the immediate area of the spill.
 - Alert colleagues and your laboratory supervisor.
- Control and Contain:
 - If the spill is small and you are trained to handle it, wear appropriate PPE and contain the spill using a chemical spill kit.
 - For larger spills, or if you are unsure, contact your institution's EHS or emergency response team.
- Cleanup:
 - Absorb liquid spills with an inert absorbent material.
 - For solid spills, carefully sweep or vacuum (with a HEPA filter) the material to avoid generating dust.
 - All cleanup materials must be placed in a sealed, labeled hazardous waste container for disposal.
- Decontaminate:
 - Decontaminate the spill area according to your laboratory's standard operating procedures for hazardous materials.

IV. Data and Experimental Protocols

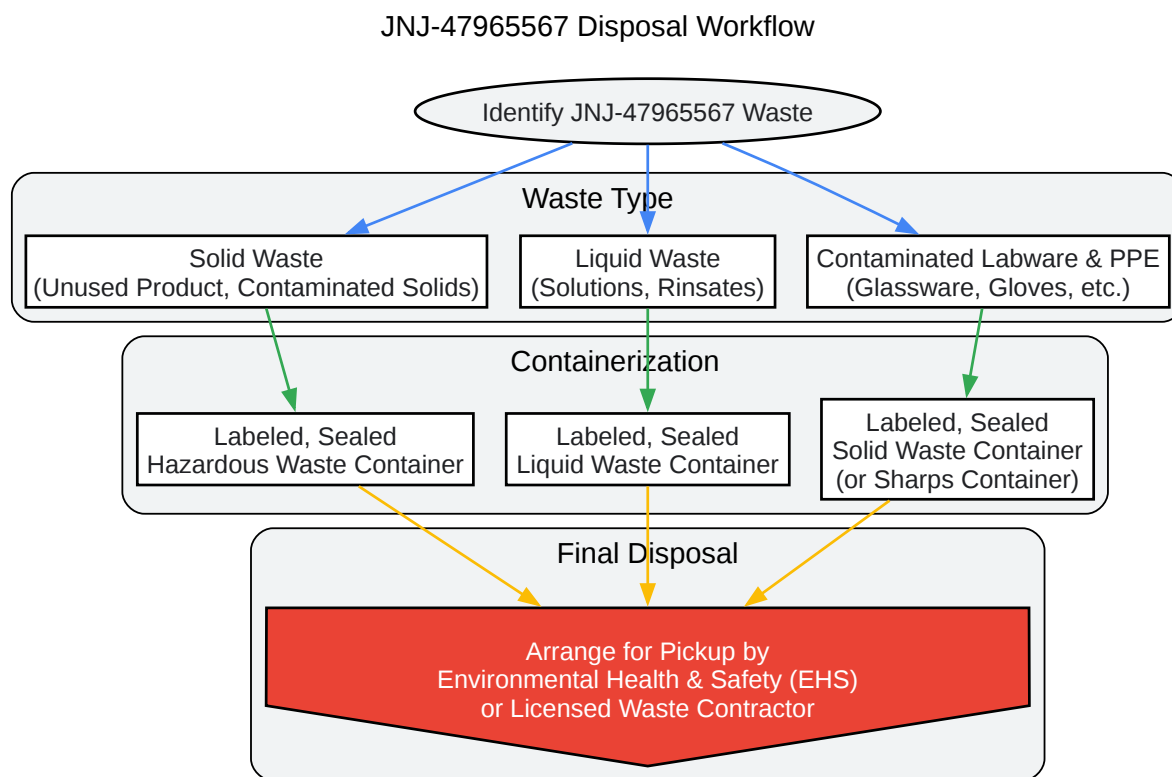
Currently, there are no publicly available experimental protocols specifically for the disposal of **JNJ-47965567**. The procedures outlined above are based on its known hazards and general best practices for laboratory chemical waste management.

Quantitative Data Summary

Property	Value	Source
Oral Bioavailability	25%	[6]
Elimination Half-life	30-40 hours	[6]
Molar Mass	418.512 g·mol ⁻¹	[6]

V. Visual Guidance: Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **JNJ-47965567**.



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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of JNJ-47965567 (Aticaprant)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586329#jnj-47965567-proper-disposal-procedures]

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